

Directyellow27 proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Directyellow27

Cat. No.: B12061174

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Sources

- [1. Direct yellow 27 10190-68-8 \[sigmaaldrich.com\]](#)
- [2. DIRECT YELLOW 27|CAS No: 10190-68-8 - Direct dye \[chinainterdyes.com\]](#)
- [3. cdnsciencepub.com \[cdnsciencepub.com\]](#)
- [4. worlddyevariety.com \[worlddyevariety.com\]](#)
- [5. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [6. What are the safety precautions when using Direct Red BE? - Blog - Yadong \[dyeindustry.com\]](#)
- [7. Comparison of photocatalytic degradation of dyes in relation to their structure - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Determination of fast ozone oxidation rate for textile dyes by using a continuous quench-flow system - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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